

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan storage conditions powder -20C

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

Get Quote

Physicochemical Properties & Handling

The table below summarizes the key identifying information and handling requirements for **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan**.

Property	Specification
CAS Number	2414254-51-4 [1] [2] [3]
Molecular Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1] [2] [4]
Molecular Weight	1074.12 g/mol [1] [2] [4]
Appearance	Solid; White to light yellow or off-white powder [1] [4] [5]
Storage (Powder)	-20°C, sealed storage, away from moisture and light [1] [4] [5]
Storage (Solution)	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture and light) [1] [4]
Shipping	Ambient temperature (stable for a few days during transit) [4] [5]

Note on Stereoisomers: A related compound, MC-Gly-Gly-Phe-Gly-(S)-Cyclopropane-Exatecan (CAS 2414254-52-5), also exists [4] [5]. It is crucial to confirm the CAS number of the specific stereoisomer (R or S) you are working with, as they are distinct chemical entities.

Solubility & Stock Solution Preparation

The following table provides standard protocols for preparing stock solutions of **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan**.

Solvent	Solubility	Stock Solution Preparation (Example: 10 mM)
DMSO	100 mg/mL (93.10 mM) [1] [6]	Dissolve 10.74 mg of the compound in 1 mL of DMSO to achieve a 10 mM stock solution [1].
General Guide	Prepare stock solutions in DMSO at concentrations such as 5 mM, 10 mM, or 20 mM [4] [5].	-

Handling Instructions:

- **Hygroscopic DMSO:** Use newly opened DMSO to prepare stock solutions, as hygroscopic DMSO can significantly impact solubility [1] [6].
- **Aliquoting:** Once prepared, aliquot the stock solution to prevent product inactivation from repeated freeze-thaw cycles [1].
- **Sonication:** Ultrasonication may be needed to aid dissolution [1] [6].

Experimental Protocols

In Vitro Stock Solution Preparation

This protocol is for creating a concentrated DMSO stock for subsequent dilution in cell culture assays.

- **Calculation:** Determine the mass of compound needed for your desired stock concentration and volume.
- **Weighing:** Accurately weigh the compound.
- **Dissolution:** Transfer the compound to an appropriate vial and add the calculated volume of fresh, anhydrous DMSO.
- **Mixing:** Vortex the mixture thoroughly. If the compound does not dissolve completely, briefly sonicate the vial.
- **Storage:** Aliquot the clear stock solution and store it at **-80°C for 6 months or -20°C for 1 month** [1].

In Vivo Dosing Formulation

The table below outlines two common formulations for administering the compound to animal models.

Note: These products are for research use only and not for human use [4] [5].

Formulation	Composition (Volumetric Ratio)	Preparation Steps
Formulation 1 [1] [4] 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline 1. Add 100 µL DMSO stock to 400 µL PEG300, mix. 2. Add 50 µL Tween-80, mix. 3. Add 450 µL Saline (0.9% NaCl in ddH ₂ O), mix. Formulation 2 [1] [4] 10% DMSO + 90% Corn Oil 1. Add 100 µL DMSO stock to 900 µL Corn oil, mix well.		

Critical Considerations for In Vivo Studies:

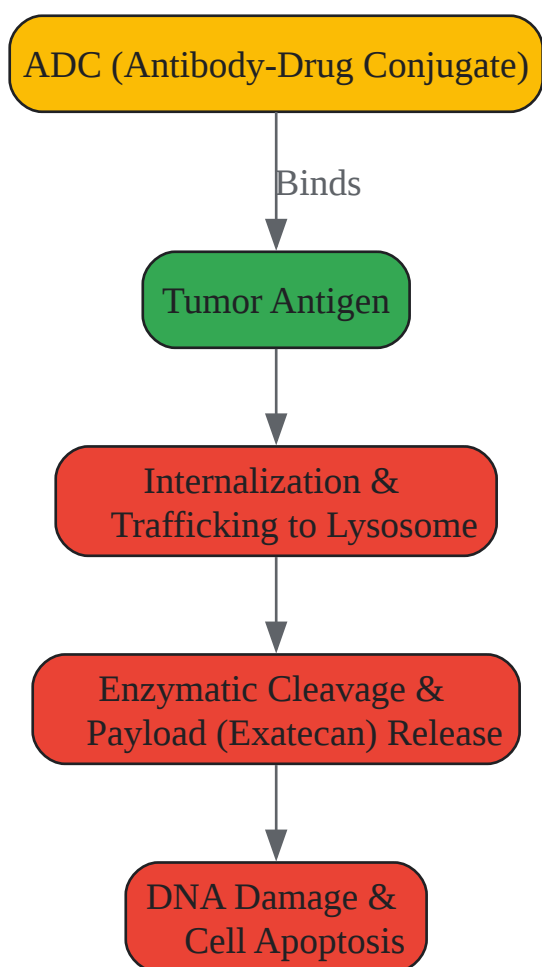
- **Fresh Preparation:** It is recommended to prepare the in vivo working solution freshly and use it on the same day [1].
- **Stability:** If the continuous dosing period exceeds half a month, the Corn Oil formulation (Formulation 2) should be chosen carefully [1] [6].
- **Clarity:** The final solution should be clear. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution [4].

Biological Context & Mechanism of Action

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan is an agent-linker conjugate designed for the synthesis of Antibody-Drug Conjugates (ADCs) [1] [2]. ADCs are a class of targeted cancer therapies that combine the specificity of a monoclonal antibody with the potency of a cytotoxic drug (payload) [7].

The "MC-Gly-Gly-Phe-Gly" segment is a cleavable peptide linker [8]. The payload in this conjugate is Exatecan, a potent inhibitor of DNA Topoisomerase I with an IC₅₀ of 2.2 μM [1] [2]. Topoisomerase I is essential for DNA replication and transcription, and its inhibition by Exatecan leads to DNA damage and apoptosis in cancer cells [7].

The following diagram illustrates the typical mechanism of action of an ADC utilizing this drug-linker conjugate:



[Click to download full resolution via product page](#)

Critical Safety & Compliance Notes

- **Intended Use:** This compound is **for research use only. It is not intended for diagnostic or therapeutic use in humans** [1] [4] [5].

- **Controlled Substance:** Be aware that this product may be a controlled substance and not for sale in all territories [1] [6].
- **Data Accuracy:** Commercial suppliers note that they have not independently confirmed the accuracy of biological methods provided and that they are for reference only [1] [8].

Key Technical Takeaways

- **Prioritize Aliquot Storage:** For stable long-term storage of both powder and stock solutions, always use sealed vials protected from light and moisture.
- **Validate In Vivo Formulations:** The stability and efficacy of in vivo formulations can vary; it is critical to test these formulations with a minute amount of the product before conducting large-scale animal studies.
- **Understand the ADC Framework:** Recognizing that this compound is a component of a larger ADC system is essential for designing relevant experiments, particularly those related to linker stability and payload release kinetics.

I hope these detailed application notes and protocols assist in your research. Please conduct all laboratory work in accordance with your institution's safety guidelines.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [medchemexpress.com])
2. - MC - Gly - Gly - Phe -(Gly)- R - Cyclopropane | TargetMol Exatecan [targetmol.com]
3. CAS No : 2414254-51-4 | Product Name : MC - Gly - Gly - Phe - Gly ... [pharmaffiliates.com]
4. - MC - Gly - Gly - Phe -(S)- Gly - Cyclopropane ... Exatecan [peptidedb.com]
5. MC-Gly-Gly-Phe-Gly-(S)-Cyclopropane-Exatecan [invivochem.com]
6. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (SHR-A1811 ... [medchemexpress.com])

7. Antibody–Drug Conjugates (ADCs): current and future ... [jhoonline.biomedcentral.com]

8. medchemexpress.com/ mc - gly - gly - phe .html [medchemexpress.com]

To cite this document: Smolecule. [MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan storage conditions powder -20C]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12863348#mc-gly-gly-phe-gly-r-cyclopropane-exatecan-storage-conditions-powder-20c>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com